

# Essential Guide to the Safe Disposal of 1,3-16:1 DG-d5

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 1,3-16:1 DG-d5

Cat. No.: B15554857

[Get Quote](#)

Researchers and laboratory professionals handling **1,3-16:1 DG-d5** must adhere to stringent disposal protocols to ensure personnel safety and environmental compliance. This guide provides essential, step-by-step instructions for the proper disposal of **1,3-16:1 DG-d5**, a deuterated diacylglycerol often supplied in a chloroform solution. Due to its classification as an acutely toxic and potentially carcinogenic substance, coupled with the hazards of its solvent, this compound requires management as hazardous waste from generation to final disposal.

## Immediate Safety and Hazard Profile

**1,3-16:1 DG-d5** (1,3-dipalmitoleoyl-glycerol-d5) presents multiple health risks. It is classified as acutely toxic upon inhalation, harmful if swallowed, and causes skin and eye irritation. Furthermore, it is a suspected carcinogen and may cause damage to organs through prolonged or repeated exposure. The compound is typically dissolved in chloroform, a halogenated solvent that is also toxic and poses significant environmental and health risks.

The disposal of this substance is governed by federal and local hazardous waste regulations, such as those set by the Environmental Protection Agency (EPA) in the United States. Under no circumstances should this chemical or its containers be disposed of in standard trash or poured down the drain.

## Quantitative Hazard and Regulatory Data

The following table summarizes the key hazard information for **1,3-16:1 DG-d5**, which dictates its handling and disposal requirements.

| Hazard Category                | Classification                                                  | Associated Codes                                                                       |
|--------------------------------|-----------------------------------------------------------------|----------------------------------------------------------------------------------------|
| Acute Toxicity (Inhalation)    | Category 3                                                      | H331 (Toxic if inhaled)                                                                |
| Acute Toxicity (Oral)          | Category 4                                                      | H302 (Harmful if swallowed)                                                            |
| Carcinogenicity                | Category 2                                                      | H351 (Suspected of causing cancer)                                                     |
| Skin Corrosion/Irritation      | Category 2                                                      | H315 (Causes skin irritation)                                                          |
| Serious Eye Damage/Irritation  | Category 2                                                      | H319 (Causes serious eye irritation)                                                   |
| Reproductive Toxicity          | Category 2                                                      | H361d (Suspected of damaging the unborn child)                                         |
| Specific Target Organ Toxicity | Single Exposure (Category 3),<br>Repeated Exposure (Category 1) | H336 (May cause drowsiness or dizziness), H372 (Causes damage to organs)               |
| Water Hazard Class (Germany)   | WGK 3                                                           | Highly hazardous for water                                                             |
| Storage Class                  | 6.1C                                                            | Combustible, acute toxic Cat. 3 / toxic compounds or compounds causing chronic effects |

## Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the mandatory steps for the safe disposal of **1,3-16:1 DG-d5** and its associated waste.

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always handle **1,3-16:1 DG-d5** and its waste within a certified chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves (nitrile or neoprene).
- Ensure an eyewash station and safety shower are immediately accessible.

### 2. Waste Segregation and Collection:

- Designate a specific, properly labeled hazardous waste container for **1,3-16:1 DG-d5** waste. The container must be compatible with chloroform (e.g., glass or a suitable plastic).
- Since the solvent is chloroform, this waste must be collected in a container designated for halogenated organic solvents. Do not mix with non-halogenated waste, as this complicates and increases the cost of disposal.
- Collect all materials contaminated with **1,3-16:1 DG-d5**, including pipette tips, wipes, and gloves, as solid hazardous waste. These items should be placed in a separate, clearly labeled container for solid chemical waste.

### 3. Container Management and Labeling:

- The waste container must be kept securely closed except when adding waste.
- Label the container clearly with the words "Hazardous Waste," the full chemical name ("**1,3-16:1 DG-d5** in Chloroform"), and the associated hazards (e.g., "Toxic," "Carcinogen").
- Store the waste container in a designated satellite accumulation area within the laboratory. This area must be at or near the point of generation and under the control of the laboratory personnel.

### 4. Disposal of Empty Containers:

- Due to the acute toxicity of the compound, empty containers that held **1,3-16:1 DG-d5** must also be disposed of as hazardous waste.<sup>[1]</sup>

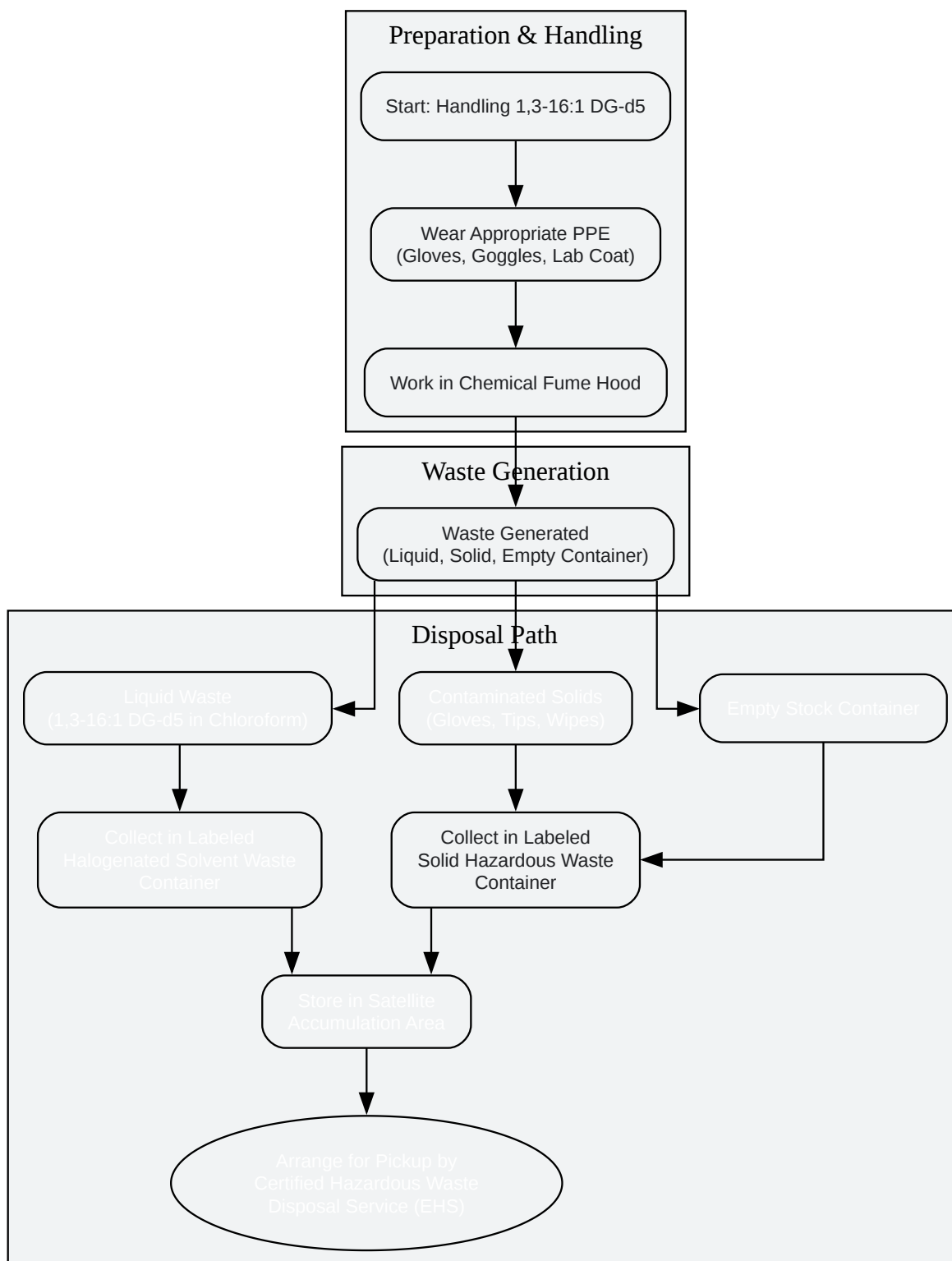
- Do not rinse the container. Secure the cap and place it in the designated solid hazardous waste stream.

#### 5. Arranging for Professional Disposal:

- All waste containing **1,3-16:1 DG-d5** must be disposed of through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor.
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **1,3-16:1 DG-d5**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **1,3-16:1 DG-d5** waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ehrs.upenn.edu](https://ehrs.upenn.edu) [[ehrs.upenn.edu](https://ehrs.upenn.edu)]
- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of 1,3-16:1 DG-d5]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15554857/docs#essential-guide-to-the-safe-disposal-of-1-3-16-1-dg-d5>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check